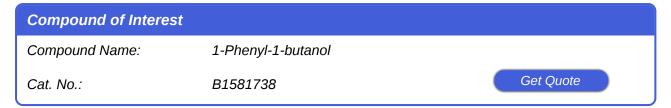


# Navigating the Safe Handling of 1-Phenyl-1butanol: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the essential handling and safety precautions for **1-Phenyl-1-butanol** (CAS No: 614-14-2). The information presented herein is intended to support researchers, scientists, and professionals in the field of drug development in ensuring a safe laboratory environment.

# **Core Chemical and Physical Properties**

A thorough understanding of the physicochemical properties of **1-Phenyl-1-butanol** is fundamental to its safe handling. The following table summarizes key quantitative data for this compound.



Property	Value	Source(s)
Molecular Formula	C10H14O	[1][2]
Molecular Weight	150.22 g/mol	[1][2]
Appearance	Colorless to almost colorless clear liquid or solid	[3][4]
Boiling Point	170 °C at 100 mmHg	[1][2]
115 °C at 14 mmHg	[4]	
120 °C at 0.05 mmHg	[5]	_
Melting Point	44-46 °C	[4]
45-47 °C	[5]	
Flash Point	16 °C (literature)	[1][2]
103 °C (closed cup)	[4][5]	
Solubility	Soluble in organic solvents. Water solubility estimated at 1885 mg/L at 25 °C.	[1][6]
CAS Number	614-14-2	[1][2][7]

### **Hazard Identification and Classification**

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **1-Phenyl-1-butanol** is classified with the following hazards. However, some suppliers do not list a GHS classification.[6]

- Flammable liquids[8][9]
- Harmful if swallowed[8][9]
- Causes skin irritation[8][9]
- Causes serious eye damage[8][9]



- May cause respiratory irritation[8][9]
- May cause drowsiness or dizziness[8][9]

Note: The toxicological properties of **1-Phenyl-1-butanol** have not been fully investigated.[10] Acute toxicity data such as LD50 (oral, dermal, inhalation) is not available in the reviewed literature.[2]

## Safe Handling and Storage Protocols

Adherence to strict safety protocols is paramount when working with **1-Phenyl-1-butanol** to minimize exposure and prevent accidents.

### **Personal Protective Equipment (PPE)**

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles that meet OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[10]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) should be worn. Gloves must be inspected prior to use and removed using the proper technique to avoid skin contact.[8]
- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin exposure.[10] In case of a splash hazard, an apron and arm covers may be necessary.
- Respiratory Protection: If working in a poorly ventilated area or if vapors, mists, or dust are generated, a NIOSH-approved respirator is recommended.[8]

#### **Engineering Controls**

- Work should be conducted in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation exposure.[10]
- An eyewash station and safety shower should be readily accessible in the immediate work area.[10]

#### **Storage**



- Store in a cool, dry, and well-ventilated place away from heat, sparks, open flames, and other ignition sources.[8][10]
- Keep containers tightly closed to prevent leakage and evaporation.[10]
- Store away from incompatible materials such as strong oxidizing agents.[10]

#### **Emergency Procedures**

In the event of an emergency, prompt and appropriate action is crucial.

#### **First-Aid Measures**

- If Inhaled: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.[8]
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Consult a physician if irritation persists.[8]
- In Case of Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[8]
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[8]

## **Fire-Fighting Measures**

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8]
- Specific Hazards: Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[8] Hazardous combustion products include carbon oxides.[8]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[8]

#### **Accidental Release Measures**

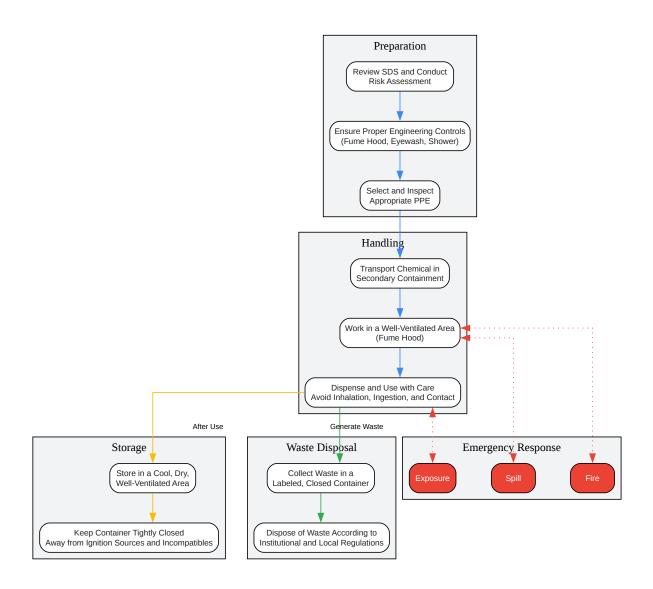


- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment.[10] Remove all sources of ignition.[8]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[8][10]
- Methods for Cleaning Up: Absorb the spill with an inert material (e.g., sand, silica gel, universal binder) and place it in a suitable, closed container for disposal.[10]

# **Experimental Workflow for Safe Handling**

The following diagram illustrates a logical workflow for the safe handling of **1-Phenyl-1-butanol** in a laboratory setting.





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A logical workflow for the safe handling of **1-Phenyl-1-butanol**.



# **Toxicological and Metabolic Pathways**

Currently, there is a lack of specific data in the public domain regarding the detailed metabolic and toxicological signaling pathways of **1-Phenyl-1-butanol** in biological systems. Further research is required to elucidate these mechanisms.

Disclaimer: This guide is intended for informational purposes only and should not be considered a substitute for a comprehensive Safety Data Sheet (SDS) or professional safety training. Always consult the most current SDS for **1-Phenyl-1-butanol** from your supplier and adhere to all institutional and local safety regulations.

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